Standard operating procedure for handling Phenylthilone research samples

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Compound of Interest

Compound Name:	*Phenylthilone*
CAS No.:	*115-55-9*
Cat. No.:	*B086276*

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Application Note & Protocol

Abstract

This document provides a detailed standard operating procedure (SOP) for the safe handling, storage, and use of **Phenylthilone** research samples. **Phenylthilone** (2-ethyl-2-phenylthiomorpholine-3,5-dione) is a research chemical with limited public toxicological and pharmacological data.[1] As a novel psychoactive substance (NPS), it belongs to the broad class of synthetic cathinones, which are designed to mimic the effects of controlled stimulants.[2][3] Due to the largely uncharacterized risk profile, all handling must proceed with the assumption of high potency and potential toxicity. This guide is intended for researchers, scientists, and drug development professionals, providing a framework to ensure personnel safety, maintain sample integrity, and support the generation of reproducible data.

Introduction: Scientific & Safety Context of Phenylthilone

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Phenylthilone is a derivative of thiomorpholine and is structurally distinct from more common cathinones like mephedrone or MDPV.[1] However, its status as an NPS necessitates a cautious approach.[3] The NPS landscape is characterized by a rapid "cat and mouse" game, where new compounds are synthesized to circumvent existing drug laws, often with no preclinical safety testing.[2] The primary danger of NPS lies in their unknown potencies and toxic effects.[2]

The mechanism of action for many synthetic cathinones involves potent interactions with monoamine transporters (dopamine, norepinephrine, and serotonin), leading to significant sympathomimetic and psychoactive effects.[4][5] These can include agitation, psychosis, tachycardia, and hypertension.[5] While the specific pharmacology of **Phenylthilone** is not extensively documented in peer-reviewed literature, its handling protocol must be based on the potential for similar, or even more severe, adverse effects. This SOP is therefore built on a foundation of stringent risk mitigation.

Hazard Identification and Risk Assessment

Given the lack of a formal Material Safety Data Sheet (MSDS) for **Phenylthilone**, a risk assessment must be based on analogous compounds. The primary hazards are associated with acute toxicity via inhalation, ingestion, or dermal absorption.

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Hazard Category	Potential Risk	Mitigation Strategy
Acute Toxicity (Inhalation/Ingestion)	May be fatal if inhaled or swallowed.[6] Synthetic cathinones can cause severe sympathomimetic toxidrome.[5]	All handling of solids must occur in a certified chemical fume hood. Use of appropriate respiratory protection is mandatory. Do not eat, drink, or smoke in the laboratory.
Skin and Eye Irritation/Corrosion	May cause severe skin and eye burns upon contact.[6]	Wear double nitrile gloves, a fluid-resistant lab coat, and chemical splash goggles at all times.
Unknown Chronic Effects	Long-term health effects are completely unknown. The vast majority of NPS have not undergone formal study of chronic toxicity.[7]	Minimize exposure at all times (ALARA principle - As Low As Reasonably Achievable). Strict adherence to PPE and engineering controls is critical.
Reactivity	Stability is not fully characterized. May be moisture-sensitive.[6]	Store in a tightly sealed container in a cool, dry, dark place. Avoid contact with strong oxidizing agents.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls and PPE is required to minimize exposure.

3.1. Primary Engineering Control All procedures involving the handling of powdered **Phenylthilone** or concentrated solutions must be performed within a certified chemical fume hood. The face velocity should be verified regularly to ensure proper function.

3.2. Required Personal Protective Equipment (PPE)

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PPE Item	Specification	Rationale
Gloves	Double-gloving with nitrile gloves.	Prevents dermal absorption. Double-gloving provides protection in case the outer glove is compromised.
Lab Coat	Disposable, fluid-resistant, long-sleeved lab coat.	Protects skin and personal clothing from contamination.
Eye Protection	Chemical splash goggles.	Protects against splashes and aerosolized particles. Standard safety glasses are insufficient.
Respiratory Protection	A fit-tested N95 or higher-rated respirator.	Mandatory when handling the powdered form of the compound to prevent inhalation of fine particles.

Sample Logistics: From Receipt to Disposal

4.1. Receiving and Storage

- Upon receipt, immediately transfer the container to a designated, secure, and ventilated storage location.
- Store **Phenylthilone** in a locked cabinet, clearly labeled with the chemical name, CAS number (115-55-9), date of receipt, and appropriate hazard pictograms.[1]
- Maintain a detailed chain-of-custody log to track usage and disposal.

4.2. Protocol: Preparation of a 10 mM Stock Solution in DMSO This protocol details the preparation of a stock solution for use in in vitro assays. The molecular weight of **Phenylthilone** is 235.30 g/mol .[1]

- Preparation: Don all required PPE and perform all steps within a chemical fume hood.
- Tare Vessel: Place a sterile 1.5 mL microcentrifuge tube on an analytical balance and tare the weight.

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- Weighing: Carefully weigh approximately 2.35 mg of **Phenylthilone** powder directly into the microcentrifuge tube. Record the exact weight.
- Calculation: Calculate the precise volume of dimethyl sulfoxide (DMSO) needed to achieve a 10 mM concentration.
  - Volume (L) = [Weight (g) / 235.30 (g/mol)] / 0.010 (mol/L)
  - For 2.35 mg, this is approximately 100 µL.
- Solubilization: Add the calculated volume of high-purity DMSO to the tube. Cap tightly and vortex for 1-2 minutes until the solid is completely dissolved.
- Labeling: Label the tube clearly with "**Phenylthilone**, 10 mM in DMSO," the date of preparation, and your initials.
- Storage: Store the stock solution at -20°C in a designated and locked freezer.

Experimental Workflow: In Vitro Screening

The following workflow and diagram illustrate a representative in vitro experiment to assess the biological activity of **Phenylthilone**, such as its effect on pro-inflammatory mediator production in macrophages, a common screening method for novel compounds.[8][9]

Protocol: Assessing Inflammatory Response in RAW 264.7 Macrophages

- Cell Culture: Culture RAW 264.7 murine macrophages according to standard cell culture protocols.
- Plating: Seed the cells in a 96-well plate at a density of 1 x 10^4 cells/well and incubate for 12 hours to allow for adherence.[9]
- Dosing: Prepare serial dilutions of the **Phenylthilone** stock solution in culture medium. Pre-treat the cells with these various concentrations for 1 hour.[9]
- Stimulation: Induce an inflammatory response by co-incubating the cells with lipopolysaccharide (LPS) at a concentration of 25 ng/mL for 24 hours.[9]

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- Nitric Oxide (NO) Measurement: Collect the cell culture supernatant. Determine the concentration of NO, a pro-inflammatory mediator, using a Griess assay.[9]

- Data Analysis: Measure absorbance at 520 nm and calculate NO concentrations relative to a sodium nitrite standard curve.[9] Compare the **Phenylthilone**-treated groups to the LPS-only control to determine if the compound inhibits or exacerbates the inflammatory response.

Diagram: In Vitro Anti-inflammatory Screening Workflow

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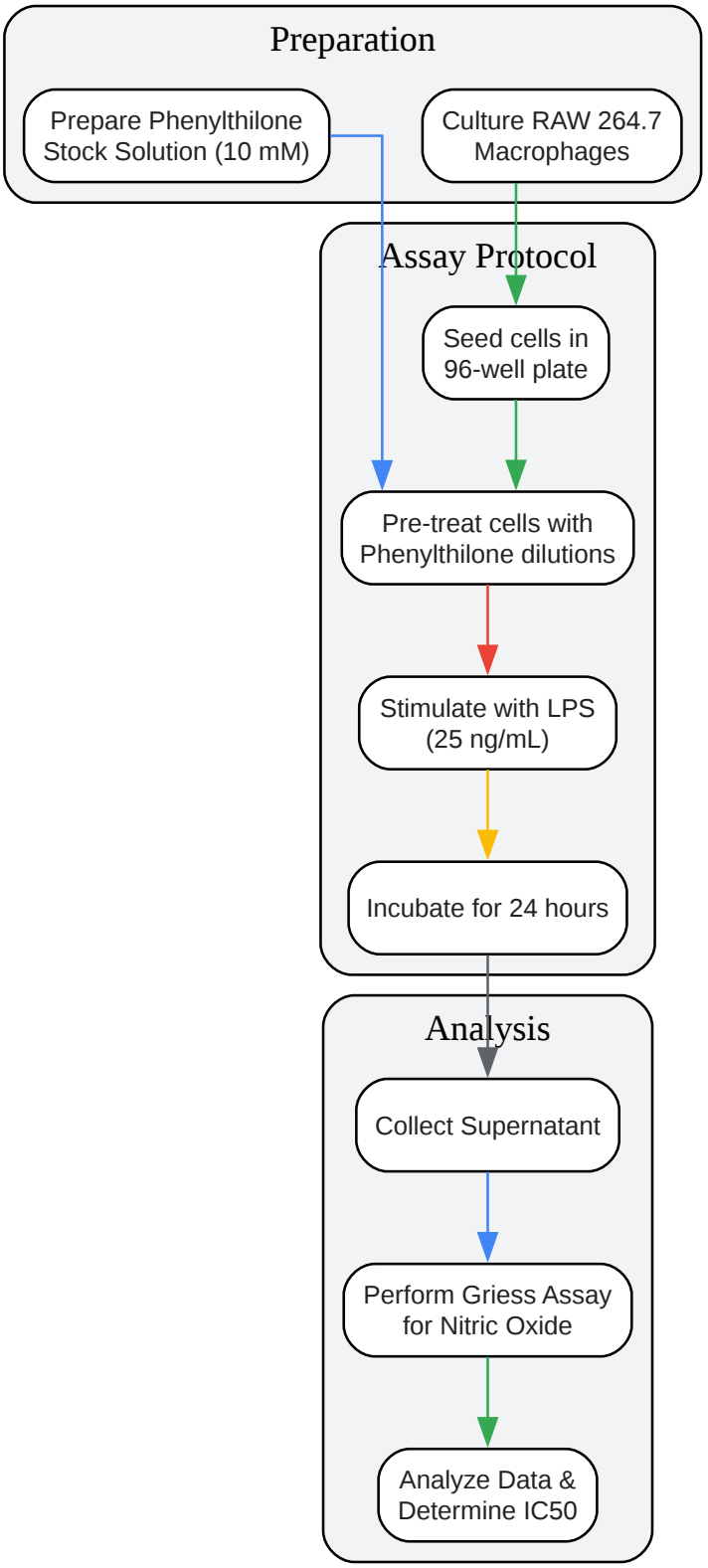

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Caption: Workflow for in vitro screening of **Phenylthilone**'s inflammatory effects.

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Waste Management and Decontamination

- Solid Waste: All contaminated solid waste (e.g., pipette tips, gloves, tubes) must be collected in a designated, labeled hazardous waste container.
- Liquid Waste: All contaminated liquid waste must be collected in a labeled, sealed hazardous waste container. Do not dispose of down the drain.
- Decontamination: All work surfaces must be decontaminated at the end of each procedure using a 70% ethanol solution followed by a suitable laboratory disinfectant.

Emergency Procedures

- Spill: In case of a spill, evacuate the immediate area. Alert the lab supervisor and EHS. For small spills, use a chemical spill kit to absorb the material. Do not sweep dry powder.[6]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[6]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[10]

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